

Introduction to 2-Methyl-5-propoxyphenol: A Structural Perspective

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Compound of Interest

Compound Name: 2-Methyl-5-propoxyphenol

CAS No.: 918445-07-5

Cat. No.: B12116054

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2-Methyl-5-propoxyphenol is an organic compound belonging to the alkylphenol class. Its molecular structure, consisting of a phenol ring substituted with both a methyl group and a propoxy group, dictates its chemical behavior and physical properties, most notably its solubility.^[1] The interplay between the polar hydroxyl (-OH) group and the nonpolar aromatic ring and alkyl substituents creates a molecule with moderate polarity, suggesting a nuanced solubility profile across different solvent classes. Understanding this profile is critical for applications ranging from pharmaceutical formulation to chemical synthesis, where solvent selection directly impacts reaction kinetics, purification, and product delivery.

Key Structural Features:

- **Phenolic Hydroxyl Group:** This group is polar and capable of acting as a hydrogen bond donor and acceptor, promoting solubility in polar protic solvents.
- **Aromatic Ring:** The benzene ring is inherently nonpolar and hydrophobic.
- **Methyl and Propoxy Groups:** These alkyl and ether groups contribute to the overall size and lipophilicity of the molecule, enhancing its solubility in nonpolar organic solvents.

The molecular formula for **2-Methyl-5-propoxyphenol** is $C_{11}H_{16}O$.^[1] The balance of these hydrophilic and lipophilic regions is the primary determinant of its solubility, a principle often summarized by the adage "like dissolves like."^[2]

Predicted Solubility Profile

While specific experimental data for **2-Methyl-5-propoxyphenol** is not extensively published, we can predict its solubility based on its structure and by analogy with similar phenolic compounds.^[3] The molecule's significant nonpolar surface area, due to the benzene ring and its substituents, suggests that its aqueous solubility will be low.^[3] Conversely, it is expected to be readily soluble in a range of organic solvents.

The principle of "like dissolves like" states that solutes dissolve best in solvents that have similar intermolecular forces.^[2] **2-Methyl-5-propoxyphenol** can exhibit hydrogen bonding (via the -OH group), dipole-dipole interactions, and London dispersion forces. Therefore, its solubility will be highest in solvents that can engage in these interactions.

Table 1: Predicted Solubility of **2-Methyl-5-propoxyphenol** in Common Solvents

Solvent Class	Example Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Low in Water; Moderate to High in Alcohols	The hydroxyl group can hydrogen bond with water, but the large nonpolar moiety limits aqueous solubility. Alcohols are more effective solvents as their alkyl chains can interact with the nonpolar part of the solute. [2] [3]
Polar Aprotic	Acetone, Dimethyl Sulfoxide (DMSO)	High	These solvents can accept hydrogen bonds and engage in dipole-dipole interactions, effectively solvating the polar part of the molecule, while also being compatible with its nonpolar regions. [3]
Nonpolar	Hexane, Toluene	Moderate to High	The dominant nonpolar character of the molecule, arising from the substituted benzene ring, allows for favorable van der Waals interactions with nonpolar solvents. [2]
Chlorinated	Dichloromethane, Chloroform	High	These solvents have a moderate polarity and can effectively solvate

molecules like 2-Methyl-5-propoxyphenol, which possess both polar and nonpolar characteristics.[3]

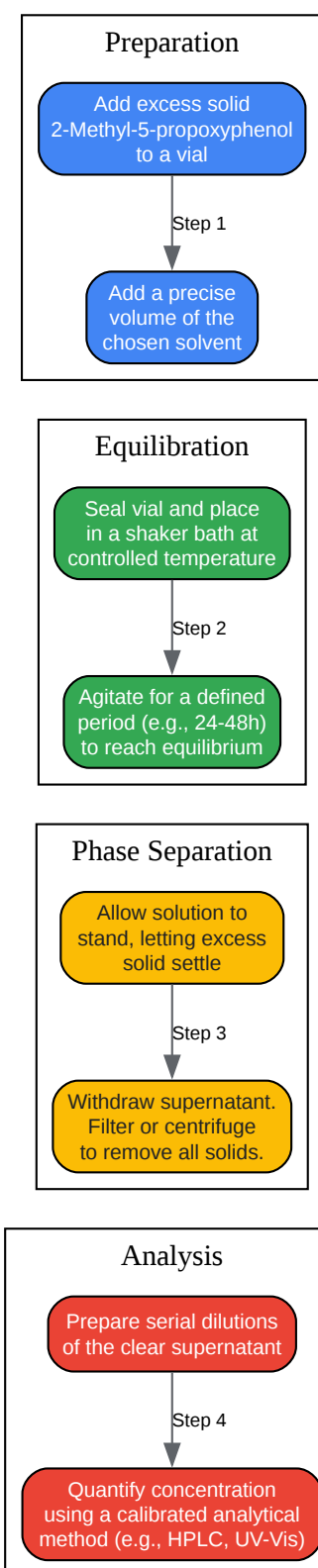
Experimental Determination of Equilibrium Solubility

To move from prediction to empirical fact, a robust and validated experimental method is required. The Shake-Flask Method is widely regarded as the gold standard for determining the thermodynamic equilibrium solubility of a compound.[4] This method ensures that a true equilibrium is reached between the undissolved solid and the saturated solution, providing a highly reliable measurement.[4][5]

Causality of Method Selection

The choice of the shake-flask method is deliberate. Unlike kinetic solubility methods which are rapid but can be misleading, the equilibrium method measures the true thermodynamic solubility.[6] This is achieved by allowing sufficient time for the dissolution and precipitation processes to reach a state of dynamic equilibrium, where their rates are equal.[7] The resulting concentration represents the maximum amount of the solute that can be dissolved in the solvent under the specified conditions (e.g., temperature, pH) and is a critical parameter for drug development and process chemistry.

Diagram of the Shake-Flask Workflow



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Caption: Workflow for the Shake-Flask Equilibrium Solubility determination method.

Detailed Step-by-Step Protocol

This protocol is a self-validating system; equilibrium is confirmed by analyzing samples at multiple time points (e.g., 24 and 48 hours) and ensuring the measured solubility does not change.^[4]

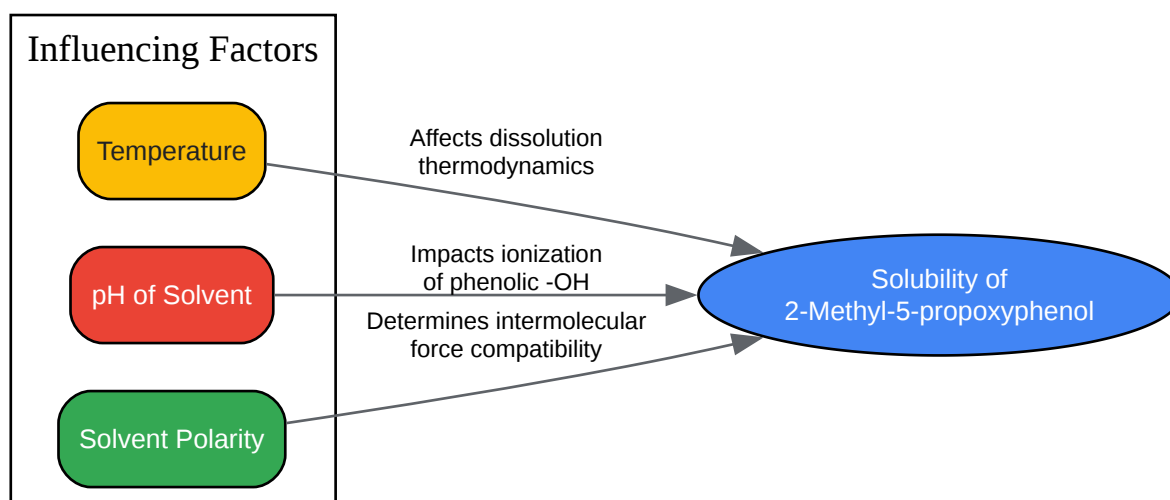
- Preparation:
 - Add an excess amount of solid **2-Methyl-5-propoxyphenol** to a series of glass vials. The excess is critical to ensure a saturated solution is formed and that solid remains in equilibrium with the solution.^{[4][5]}
 - Pipette a precise volume of the desired solvent into each vial.
 - Include control vials containing only the solvent to be used as analytical blanks.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath (e.g., 25°C or 37°C). Temperature control is crucial as solubility is temperature-dependent.^[7]
 - Agitate the vials for a predetermined period, typically 24 to 48 hours, to allow the system to reach equilibrium.^{[5][6]}
- Sample Collection and Phase Separation:
 - After the initial equilibration period (e.g., 24 hours), cease agitation and allow the vials to stand in the temperature bath for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant. It is imperative not to disturb the solid material at the bottom.
 - Immediately filter the aliquot through a solvent-compatible syringe filter (e.g., 0.22 µm PTFE) to remove any microscopic undissolved particles. Alternatively, centrifuge the sample at high speed and draw from the supernatant.^[8]

- Analysis:
 - Prepare a calibration curve using standard solutions of **2-Methyl-5-propoxyphenol** of known concentrations in the same solvent.
 - Quantify the concentration of the compound in the filtered supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometry.[5] HPLC is often preferred for its higher specificity and ability to detect potential degradation.
 - Calculate the solubility based on the measured concentration and the calibration curve.
- Validation of Equilibrium:
 - Repeat steps 3 and 4 for samples taken at a later time point (e.g., 48 hours).
 - Equilibrium is confirmed if the solubility values determined at 24 and 48 hours are statistically identical.[4]

Key Factors Influencing Solubility

The solubility of **2-Methyl-5-propoxyphenol** is not a fixed value but is influenced by several environmental factors. A comprehensive understanding requires consideration of these variables.

Diagram of Influencing Factors



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Caption: Primary factors that modulate the solubility of **2-Methyl-5-propoxyphenol**.

- **Temperature:** The dissolution of a solid can be endothermic or exothermic. For most organic solids, the process is endothermic, meaning solubility increases with temperature. This relationship should be determined experimentally as it is a critical parameter for process development and storage conditions.
- **pH:** As a phenol, **2-Methyl-5-propoxyphenol** is a weak acid. In aqueous solutions with a pH above its pKa, the phenolic proton will be removed, forming a negatively charged phenoxide ion. This ionic form is significantly more polar than the neutral molecule and thus dramatically more soluble in water. Therefore, its solubility in aqueous buffers will be highly pH-dependent.
- **Solvent Polarity:** As detailed in Table 1, the choice of solvent is the most significant factor. The "like dissolves like" principle governs this relationship; a solvent's ability to match the intermolecular forces of the solute dictates the extent of dissolution.^[2]

Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **2-Methyl-5-propoxyphenol** should be consulted, general precautions for handling phenolic compounds are warranted. Similar compounds are known to cause skin and eye irritation or burns.^{[9][10]}

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.
- Exposure Controls: Avoid contact with skin, eyes, and clothing. In case of contact, flush the affected area immediately with copious amounts of water.[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container, away from strong oxidizing agents.[\[11\]](#)

Conclusion

The solubility of **2-Methyl-5-propoxyphenol** is a key physicochemical parameter dictated by its molecular structure, which features both polar and nonpolar characteristics. While it is predicted to have low aqueous solubility, it is expected to be readily soluble in a wide array of common organic solvents. For definitive quantitative data, this guide provides a detailed protocol for the industry-standard Shake-Flask method, a reliable technique for determining equilibrium solubility. By understanding the theoretical basis of its solubility and applying rigorous experimental methodology, researchers can effectively utilize this compound in their work, ensuring predictable and reproducible results.

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